

# Operational Guide: Disposal Procedures for (Rac)-Atomoxetine D7 (Hydrochloride)

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## Compound of Interest

Compound Name: (Rac)-Atomoxetine D7  
(hydrochloride)

Cat. No.: B12430913

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## Executive Summary: Immediate Action Card

Warning: (Rac)-Atomoxetine D7 HCl is a bioactive pharmaceutical ingredient (API) and a stable isotope. It must be treated as Hazardous Chemical Waste, NOT as general trash or radioactive waste (unless co-labeled with radioisotopes).

Parameter	Critical Specification
Compound Type	Deuterated Serotonin-Norepinephrine Reuptake Inhibitor (SNRI)
Primary Hazards	Acute Toxicity (Oral), Serious Eye Damage, Aquatic Toxicity
Waste Stream	High-Temperature Incineration (RCRA Hazardous Waste)
Drain Disposal	STRICTLY PROHIBITED (EPA Sewering Ban)
Radioactivity	None (Stable Isotope D7) – Do not place in radioactive waste bins.
PPE Requirement	Nitrile gloves (double gloving recommended for solutions), Safety Goggles, Lab Coat, N95/P100 respirator if handling powder outside a hood.

## Technical Context & Hazard Identification

To ensure safety and compliance, operators must understand the physicochemical nature of the waste they are handling.

### Chemical Identity[1][2]

- Compound: (Rac)-Atomoxetine D7 Hydrochloride
- Nature: A racemic mixture of the deuterated form of Atomoxetine as a hydrochloride salt.
- Significance: The "D7" designation indicates the presence of 7 deuterium atoms. While chemically stable, this does not alter the biological toxicity profile compared to the non-deuterated parent compound. The "HCl" indicates it is a salt, increasing water solubility and bioavailability.

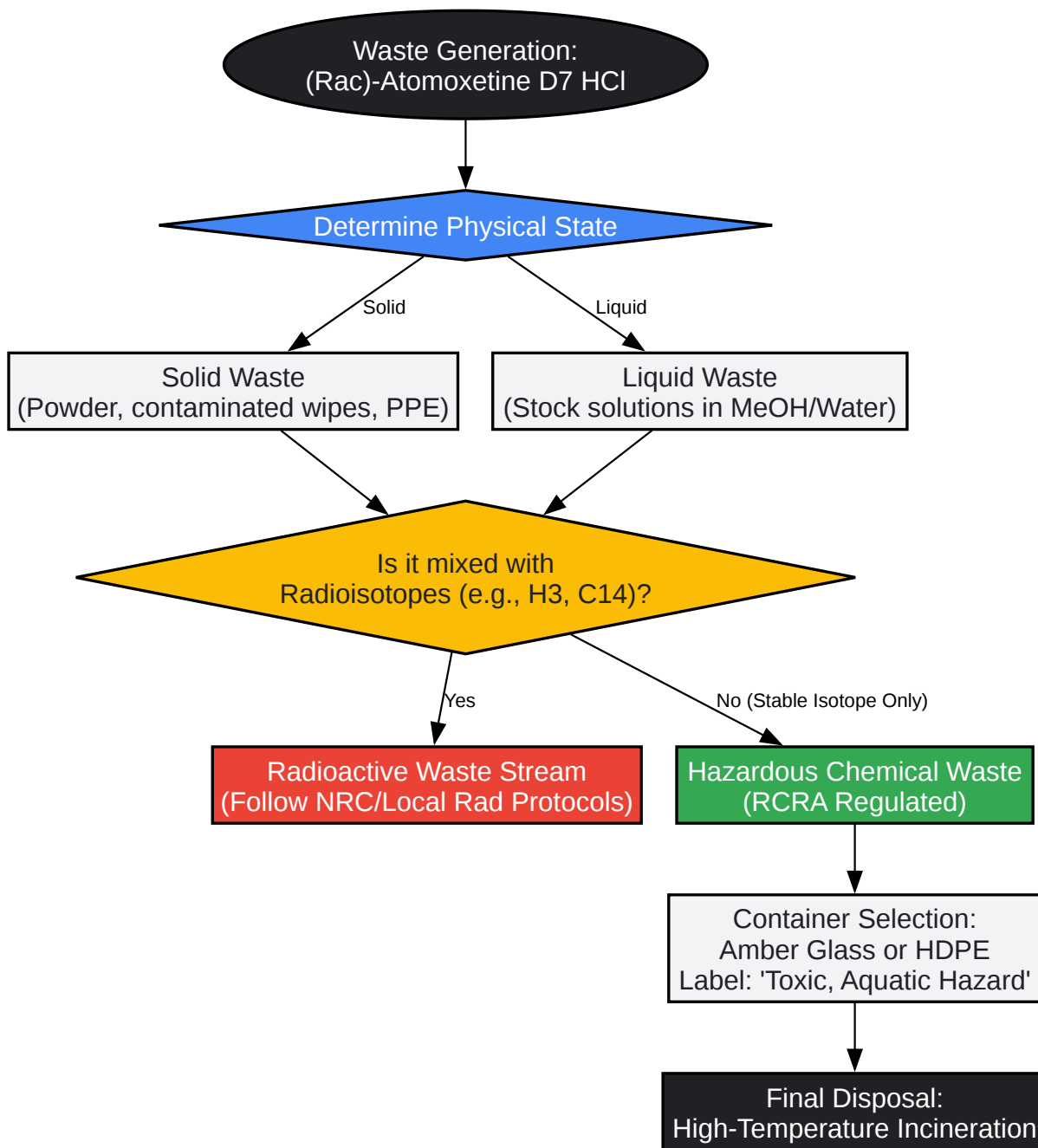
### Hazard Profile (GHS Classification)

The following hazards dictate the disposal pathway. We treat the deuterated form with the same rigor as the parent compound.

- H301 (Toxic if swallowed): High potency API. Ingestion of dust or contaminated residue poses immediate health risks.
- H318 (Causes serious eye damage): The HCl salt form can be corrosive/irritating to mucous membranes.
- H411 (Toxic to aquatic life with long-lasting effects): This is the primary driver for the Prohibition of Drain Disposal. Atomoxetine bioaccumulates and disrupts aquatic ecosystems.

## Disposal Workflow & Decision Logic

The following flowchart illustrates the decision logic for segregating (Rac)-Atomoxetine D7 waste. This system prevents cross-contamination of waste streams (e.g., mixing stable isotopes with radioactive waste).



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Figure 1: Decision matrix for segregating (Rac)-Atomoxetine D7 waste. Note the critical checkpoint for radioactivity—D7 is stable and should not incur the high costs of radioactive waste disposal unless mixed with other tracers.

## Detailed Disposal Protocols

### Solid Waste (Powder & Contaminated Debris)

Objective: Containment of potent dust and prevention of environmental leaching.[1]

- Collection: Place all weighing boats, contaminated gloves, and residual powder into a clear polyethylene bag (minimum 2 mil thickness).
- Secondary Containment: Seal the bag and place it into a wide-mouth HDPE (High-Density Polyethylene) drum or a screw-top pail dedicated to "Solid Toxic Waste."
- Labeling: Affix a hazardous waste label.
  - Must read: "Hazardous Waste - Toxic Solids."
  - Constituents: "(Rac)-Atomoxetine D7 HCl."
  - Hazard Codes: "H301, H411."
- Disposal Path: Transfer to EHS for incineration. Landfill disposal is prohibited for significant quantities of APIs.

### Liquid Waste (Stock Solutions & HPLC Effluent)

Objective: Prevent aquatic contamination and solvent incompatibility.

- Solvent Compatibility: Atomoxetine D7 is often dissolved in Methanol or DMSO. Ensure the waste container is compatible with the organic solvent carrier.
- Segregation: Do NOT mix with acidic waste streams if the carrier solvent is incompatible (e.g., mixing cyanide salts, though unlikely here).
- Container: Use an amber glass bottle or chemically resistant carboy (HDPE/PTFE).

- Labeling:
  - Must read: "Hazardous Waste - Flammable/Toxic Liquid" (assuming Methanol solvent).
  - Constituents: "Methanol (99%), (Rac)-Atomoxetine D7 HCl (<1%)."
- Disposal Path: Fuel blending or Incineration.

## Empty Container Management (RCRA "P-Listed" vs. Characteristic)

While Atomoxetine is not explicitly "P-listed" (acutely hazardous) by name in 40 CFR 261.33, best practice for potent APIs dictates treating the empty container as hazardous waste unless triple-rinsed.

- Protocol: Triple rinse the original vial with the solvent used for the stock solution (e.g., Methanol).
- Rinsate: Pour the rinsate into the Liquid Waste container (see 4.2).
- Vial: Deface the label and dispose of the glass vial in the "Laboratory Glass" bin only after triple rinsing. If rinsing is not feasible, dispose of the entire vial as Solid Toxic Waste.

## Emergency Spillage Procedures

Scenario: Accidental release of powder (10-100 mg) on the benchtop.

- Evacuate & Isolate: Clear the immediate area. If the spill is >1g or outside a fume hood, evacuate the lab.
- PPE Upgrade: Wear safety goggles, double nitrile gloves, and a lab coat. If dust is airborne, use an N95 or P100 respirator.
- Containment (Dry): Do NOT dry sweep, as this generates dust.
  - Cover the spill with a damp paper towel (dampened with water or methanol) to suppress dust.

- Cleanup:
  - Wipe up the material using the damp towels.
  - Clean the surface three times with soap and water.
  - Verify decontamination (UV light can sometimes detect fluorescent residues, though Atomoxetine fluorescence is weak; rely on thorough scrubbing).
- Waste Generation: Place all cleanup materials into the Solid Toxic Waste stream.

## Regulatory Compliance & Grounding

This protocol is grounded in the following regulatory frameworks. Adherence ensures protection against legal liability and environmental fines.

- EPA "Sewering Ban" (40 CFR Part 266 Subpart P): The EPA prohibits the discharge of hazardous waste pharmaceuticals to a sewer system.<sup>[2][3]</sup> This applies to all healthcare facilities and is the standard of care for research laboratories handling APIs <sup>[1]</sup>.
- RCRA Hazardous Waste Determination (40 CFR 262.11): Generators must determine if waste is hazardous. Atomoxetine D7 exhibits toxicity characteristics (H301) and aquatic toxicity (H411), mandating management as hazardous waste <sup>[2]</sup>.
- Stable Isotope Handling: Deuterated compounds are not regulated by the Nuclear Regulatory Commission (NRC) as radioactive materials. They are regulated solely based on their chemical toxicity <sup>[3]</sup>.

## References

- U.S. Environmental Protection Agency. (2019).<sup>[2][4]</sup> Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine.<sup>[2][3][5]</sup> Federal Register.<sup>[4][6]</sup> Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency. (n.d.). Hazardous Waste Generators: Hazardous Waste Determination. 40 CFR 262.<sup>[2]</sup>11. Available at: [\[Link\]](#)

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